

Personal protective equipment for handling 10-Hydroxywarfarin

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Compound of Interest

Compound Name: 10-Hydroxywarfarin

Cat. No.: B562548

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Essential Safety and Handling Guide for 10-Hydroxywarfarin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **10-Hydroxywarfarin**, a metabolite of Warfarin.

Hazard Identification and Classification

10-Hydroxywarfarin is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] It is an inhibitor of the CYP2C9 enzyme.[2]

GHS Classification:

- Acute toxicity, Oral (Category 4)[1]
- Acute aquatic toxicity (Category 1)[1]
- Chronic aquatic toxicity (Category 1)[1]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is mandatory when handling **10-Hydroxywarfarin**:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	With side-shields.[1]
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene).[1][3]
Body Protection	Impervious Clothing	A disposable gown or lab coat made of low-permeability fabric.[1][4]
Respiratory Protection	Respirator	A NIOSH-certified N95 or higher respirator should be used when handling the powder form to avoid dust inhalation.[5][6][7]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	324.33 g/mol	[1][5]
CAS Number	83219-99-2	[1][5]
Melting Point	183-185 °C	[5]
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in Solvent)	-80°C	[1]
Solubility	Soluble in methanol and DMSO.[2][5]	

Occupational Exposure Limits: There are no established occupational exposure limit values for **10-Hydroxywarfarin**.[\[1\]\[7\]](#) However, for its parent compound, Warfarin, the OSHA PEL and NIOSH REL are both a TWA of 0.1 mg/m³. It is prudent to handle **10-Hydroxywarfarin** with similar precautions.

Operational and Disposal Plans

A clear, step-by-step protocol is essential for safe handling and disposal.

Experimental Protocol: Preparation of a Standard Solution for Analysis

This protocol outlines the steps for preparing a stock solution of **10-Hydroxywarfarin** for use in an in vitro enzyme inhibition assay.

Materials:

- **10-Hydroxywarfarin** solid powder
- Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Weighing paper
- Spatula
- Volumetric flask
- Pipettes and pipette tips
- Vortex mixer
- Appropriate waste container

Procedure:

- **Preparation:** Don all required PPE as listed in the table above. Work within a certified chemical fume hood or a ventilated enclosure.
- **Weighing:** Tare the analytical balance with a piece of weighing paper. Carefully weigh the desired amount of **10-Hydroxywarfarin** powder using a clean spatula.
- **Solubilization:** Transfer the weighed powder to a volumetric flask. Add a small amount of DMSO to the weighing paper to rinse any residual powder and transfer it to the flask.

- Dilution: Add DMSO to the volumetric flask up to the calibration mark.
- Mixing: Cap the flask and vortex until the solid is completely dissolved.
- Storage: Aliquot the solution into appropriately labeled cryovials for storage at -80°C.^[1]
- Cleanup: Decontaminate the work surface and equipment. Dispose of all contaminated materials as hazardous waste.

Spill Management

In case of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.^[1]
- Ventilate: Ensure the area is well-ventilated.^[1]
- Contain: For liquid spills, absorb with an inert material such as diatomite or universal binders.
^[1] For solid spills, carefully sweep up the material to avoid creating dust.
- Clean: Decontaminate the area by scrubbing with alcohol.^[1]
- Dispose: Collect all contaminated materials in a sealed container for disposal as hazardous waste.^[1]

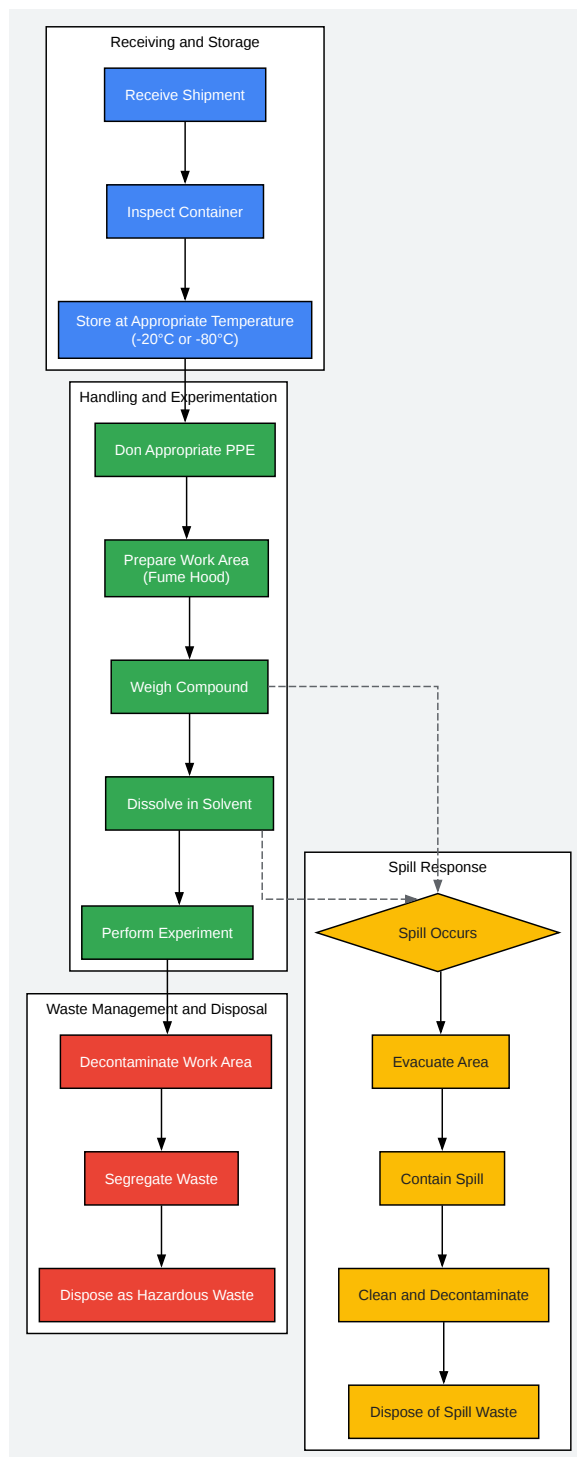
Disposal Plan

All waste containing **10-Hydroxywarfarin** must be treated as hazardous waste.

- Solid Waste: Collect in a designated, sealed container.
- Liquid Waste: Collect in a sealed, labeled waste container.
- Disposal: Dispose of contents and container to an approved waste disposal plant.^[1] Do not allow the substance to enter drains or water courses.^[1]

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and steps for the safe handling of **10-Hydroxywarfarin** from receipt to disposal.



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Caption: Workflow for safe handling of **10-Hydroxywarfarin**.

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